

Personal protective equipment for handling Vegfr-2-IN-63

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Compound of Interest

Compound Name: Vegfr-2-IN-63

Cat. No.: B15580554

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Essential Safety and Handling Guide for Vegfr-2-IN-63

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This document provides crucial safety and logistical information for the handling and disposal of **Vegfr-2-IN-63**, a potent VEGFR-2 inhibitor. Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure personal safety and proper management of this research compound. In the absence of a specific Safety Data Sheet (SDS) for **Vegfr-2-IN-63**, the following recommendations are based on general safety protocols for potent, research-grade kinase inhibitors.

Hazard Identification and Personal Protective Equipment (PPE)

Potent small molecule kinase inhibitors like **Vegfr-2-IN-63** should be handled with a high degree of caution as they are biologically active and potentially hazardous. A multi-layered approach to Personal Protective Equipment (PPE) is mandatory to minimize exposure.

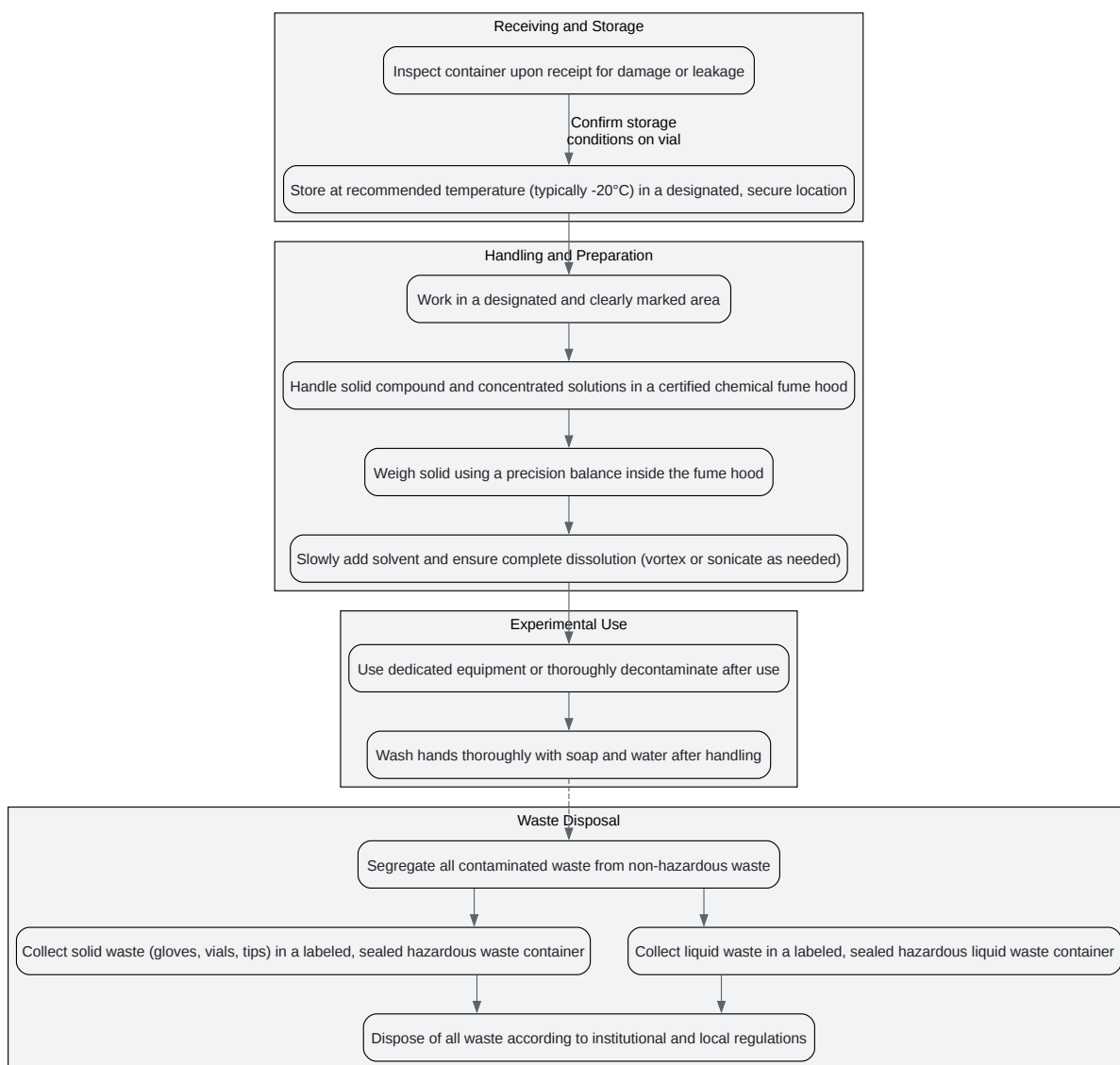
Recommended Personal Protective Equipment (PPE) by Laboratory Activity

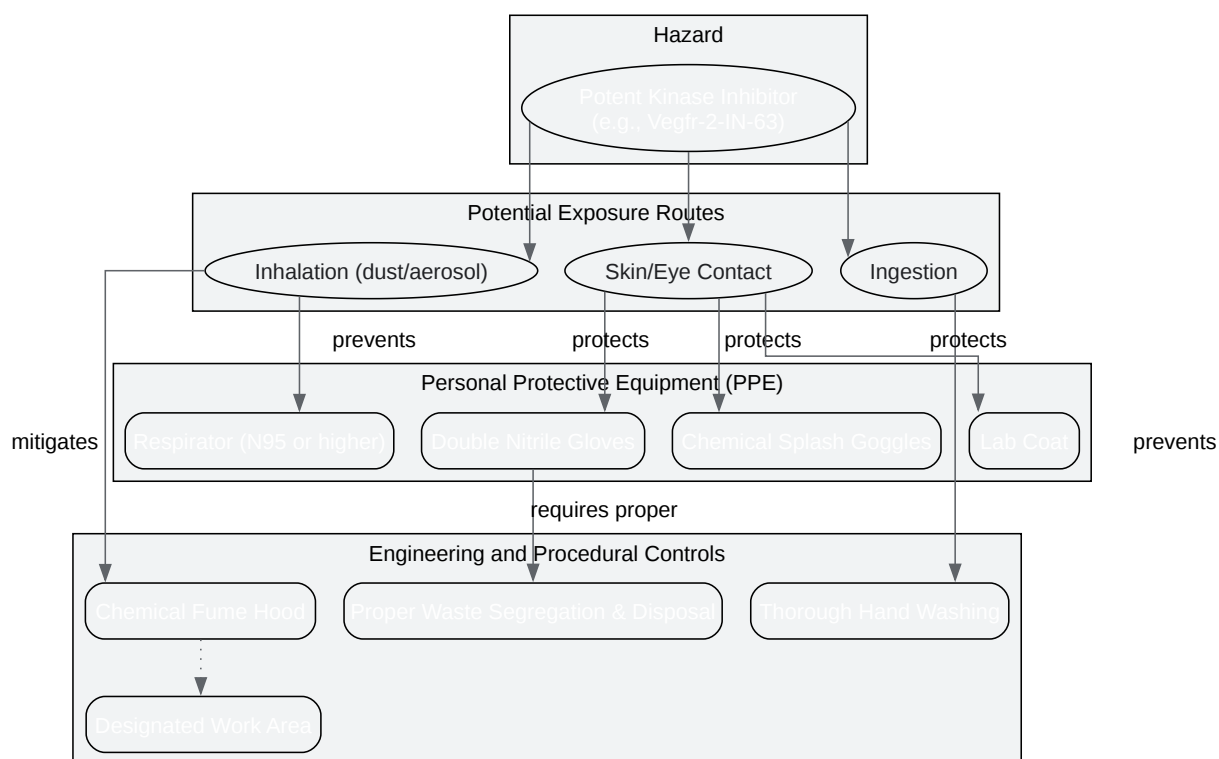
| Laboratory Activity | Recommended Personal Protective Equipment |
|--------------------------------------|---|
| Weighing and Aliquoting (Solid Form) | Respirator: NIOSH-approved N95 or higher-rated respirator to prevent inhalation of fine powders. ^[1] Gloves: Two pairs of nitrile gloves (double-gloving), changed immediately upon contamination. ^[1] Eye Protection: Chemical splash goggles to provide a complete seal around the eyes. ^[1] Lab Coat: A dedicated, disposable or non-absorbent lab coat. ^[1] Ventilation: All weighing and aliquoting must be performed in a certified chemical fume hood or a powder containment hood. ^[1] |
| Solution Preparation and Handling | Gloves: Two pairs of nitrile gloves. ^[1] Eye Protection: Chemical splash goggles or a face shield if there is a significant splash risk. ^[1] Lab Coat: Standard laboratory coat. ^[1] Ventilation: Work should be conducted in a chemical fume hood. ^[1] |
| Cell Culture and In Vitro Assays | Gloves: Nitrile gloves. ^[1] Eye Protection: Safety glasses with side shields. ^[1] Lab Coat: Standard laboratory coat. ^[1] Biological Safety Cabinet: All cell culture work should be performed in a Class II biological safety cabinet. ^[1] |
| Waste Disposal | Gloves: Heavy-duty nitrile or butyl rubber gloves. ^[1] Eye Protection: Chemical splash goggles. ^[1] Lab Coat: Standard laboratory coat. ^[1] |

Operational Plan: From Receipt to Disposal

A systematic approach is essential for the safe management of **Vegfr-2-IN-63** within the laboratory to minimize exposure and maintain compound integrity.

Experimental Workflow for Safe Handling





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References

- 1. benchchem.com [benchchem.com]
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